

# A Technical Guide to the Molecular Properties of 1-Tetradecanethiol

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## Compound of Interest

Compound Name: 1-Tetradecanethiol

Cat. No.: B147481

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a focused overview of the fundamental molecular characteristics of **1-Tetradecanethiol**, a long-chain aliphatic thiol. The information presented is essential for professionals engaged in chemical synthesis, materials science, and drug development who require precise data for experimental design and analysis.

## Core Molecular Data

**1-Tetradecanethiol** is a compound with a 14-carbon chain and a terminal thiol group.<sup>[1]</sup> Its fundamental molecular properties are summarized below.

Property	Value	Source
Molecular Formula	C <sub>14</sub> H <sub>30</sub> S	[1][2][3]
Molecular Weight	230.46 g/mol	[2][3]
Linear Formula	CH <sub>3</sub> (CH <sub>2</sub> ) <sub>13</sub> SH	[4]
CAS Number	2079-95-0	[1][2][3][4]

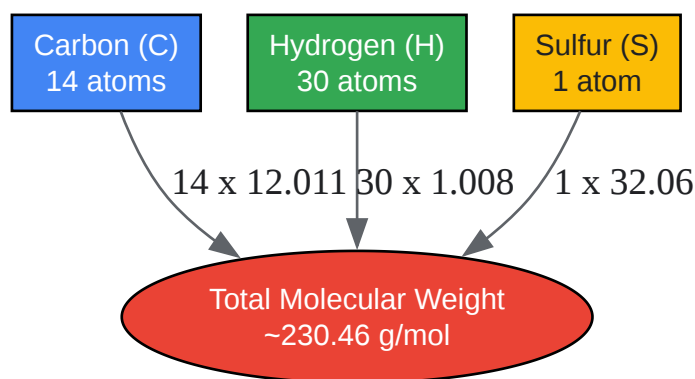
## Experimental Determination of Molecular Weight and Formula

The molecular weight and formula of a compound like **1-Tetradecanethiol** are determined through standard analytical chemistry techniques. These protocols are foundational methods in chemical characterization rather than compound-specific experimental workflows.

- **Mass Spectrometry (MS):** This is the primary technique for determining the molecular weight of a compound. In a mass spectrometer, the molecule is ionized, and the mass-to-charge ratio of the resulting ion is measured. High-resolution mass spectrometry (HRMS) can provide a highly accurate mass measurement, which can be used to deduce the elemental composition and thus the molecular formula.
- **Elemental Analysis:** This method determines the percentage composition of elements (carbon, hydrogen, sulfur, etc.) in a sample. The results are used to calculate the empirical formula of the compound. When combined with the molecular weight from mass spectrometry, the precise molecular formula can be confirmed.
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** While primarily used for structure elucidation,  $^1\text{H}$  and  $^{13}\text{C}$  NMR spectroscopy can confirm the number of hydrogen and carbon atoms in the molecule, which corroborates the molecular formula determined by other methods.

## Logical Relationship of Molecular Composition

The molecular formula of a compound dictates its molecular weight. The total molecular weight is the sum of the atomic weights of all constituent atoms. The diagram below illustrates this fundamental relationship for **1-Tetradecanethiol**.



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Caption: Atomic contributions to the molecular weight of **1-Tetradecanethiol**.

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## References

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